

Application Notes and Protocols: Irdabisant Hydrochloride in Mouse Models of Cognition

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Compound of Interest

Compound Name: *Irdabisant Hydrochloride*

Cat. No.: *B12409709*

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For Researchers, Scientists, and Drug Development Professionals

These application notes provide detailed protocols for the use of **Irdabisant Hydrochloride** (also known as CEP-26401), a potent and selective histamine H₃ receptor antagonist/inverse agonist, in mouse models of cognition. The information is intended to guide researchers in designing and executing preclinical studies to evaluate the cognitive-enhancing effects of this compound.

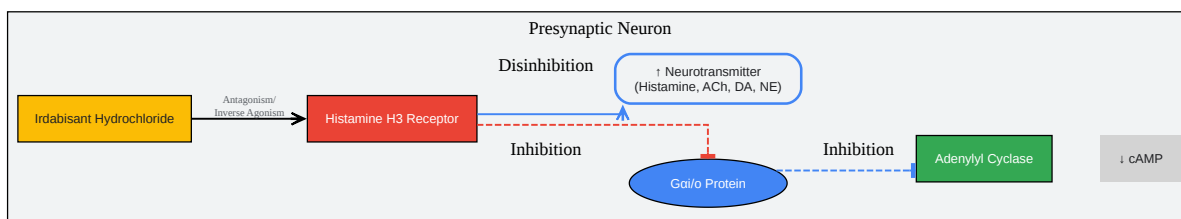
Mechanism of Action

Irdabisant Hydrochloride acts as an antagonist/inverse agonist at the histamine H₃ receptor. This receptor is primarily located in the central nervous system and functions as a presynaptic autoreceptor on histaminergic neurons, inhibiting histamine synthesis and release. Additionally, H₃ receptors are expressed as heteroreceptors on non-histaminergic neurons, where they modulate the release of other key neurotransmitters involved in cognitive processes, such as acetylcholine, dopamine, and norepinephrine.

By blocking the inhibitory action of H₃ receptors, Irdabisant increases the release of histamine and other neurotransmitters, which is the proposed mechanism for its cognition-enhancing and wake-promoting effects[1].

Signaling Pathway

The histamine H₃ receptor is a G-protein coupled receptor (GPCR) that couples to the Gαi/o subunit. Activation of the H₃ receptor inhibits adenylyl cyclase, leading to a decrease in intracellular cyclic AMP (cAMP) levels and reduced protein kinase A (PKA) activity. As an antagonist/inverse agonist, Irdabisant blocks this pathway, leading to an increase in neuronal activity and neurotransmitter release.



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Irdabisant blocks the inhibitory H₃ receptor, increasing neurotransmitter release.

Dosing Regimens in Mouse Models of Cognition

The following table summarizes the known dosing regimens for **Irdabisant Hydrochloride** in a relevant mouse model of cognition.

Cognitive Domain	Mouse Model	Strain	Dose	Route of Administration	Reference
Sensorimotor Gating	Prepulse Inhibition (PPI)	DBA/2NCrI	10 and 30 mg/kg	Intraperitoneal (i.p.)	[1]
Sensorimotor Gating (synergistic effects)	Prepulse Inhibition (PPI)	DBA/2NCrI	3 mg/kg (with Risperidone)	Intraperitoneal (i.p.)	[1]

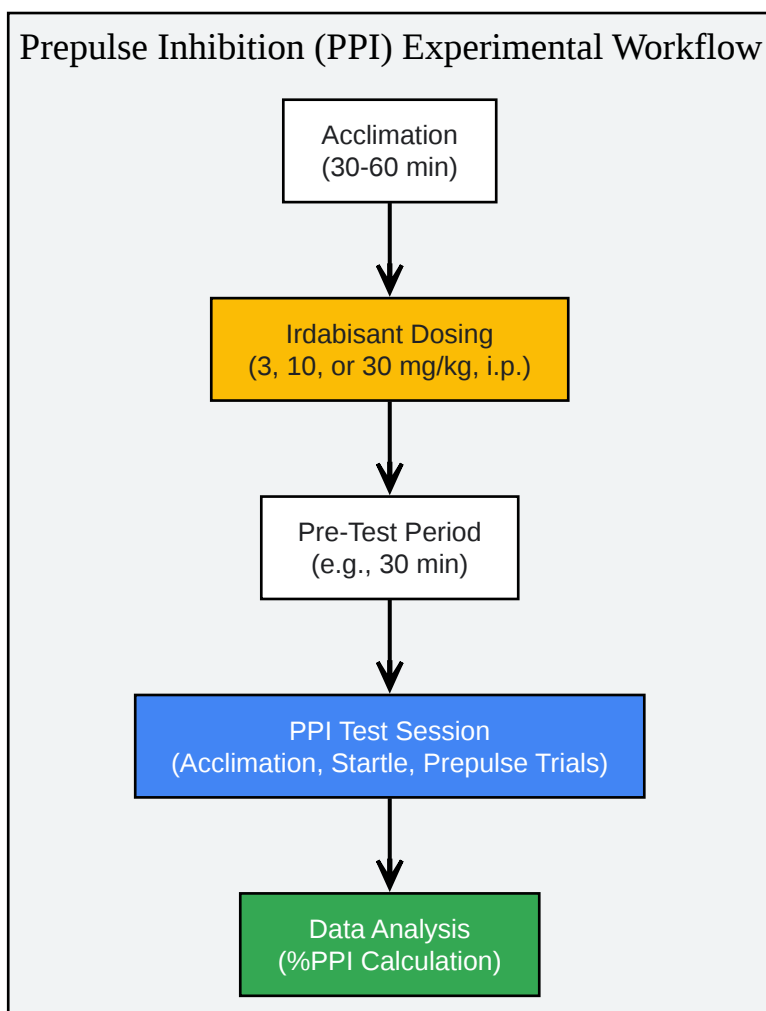
Note: To date, specific studies utilizing **Irdabisant Hydrochloride** in mouse models of spatial learning and memory (e.g., Morris Water Maze) or recognition memory (e.g., Novel Object Recognition Test) have not been identified in the reviewed literature. However, other histamine H₃ receptor antagonists have been evaluated in these models, with effective doses typically ranging from 2.5 to 20 mg/kg (i.p.). Researchers should consider these ranges for initial dose-finding studies with Irdabisant in these cognitive paradigms.

Experimental Protocols

Prepulse Inhibition (PPI) Test

The PPI test assesses sensorimotor gating, a process that is often deficient in neuropsychiatric disorders. The following protocol is adapted for the use of **Irdabisant Hydrochloride** in DBA/2NCrl mice.

Experimental Workflow:



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Workflow for the Prepulse Inhibition (PPI) test with Irdabisant.

Materials:

- **Irdabisant Hydrochloride**
- Vehicle (e.g., sterile saline or 0.5% methylcellulose)
- DBA/2NCrl mice
- Startle response measurement system (e.g., SR-LAB)
- Animal enclosures for acclimation

Procedure:

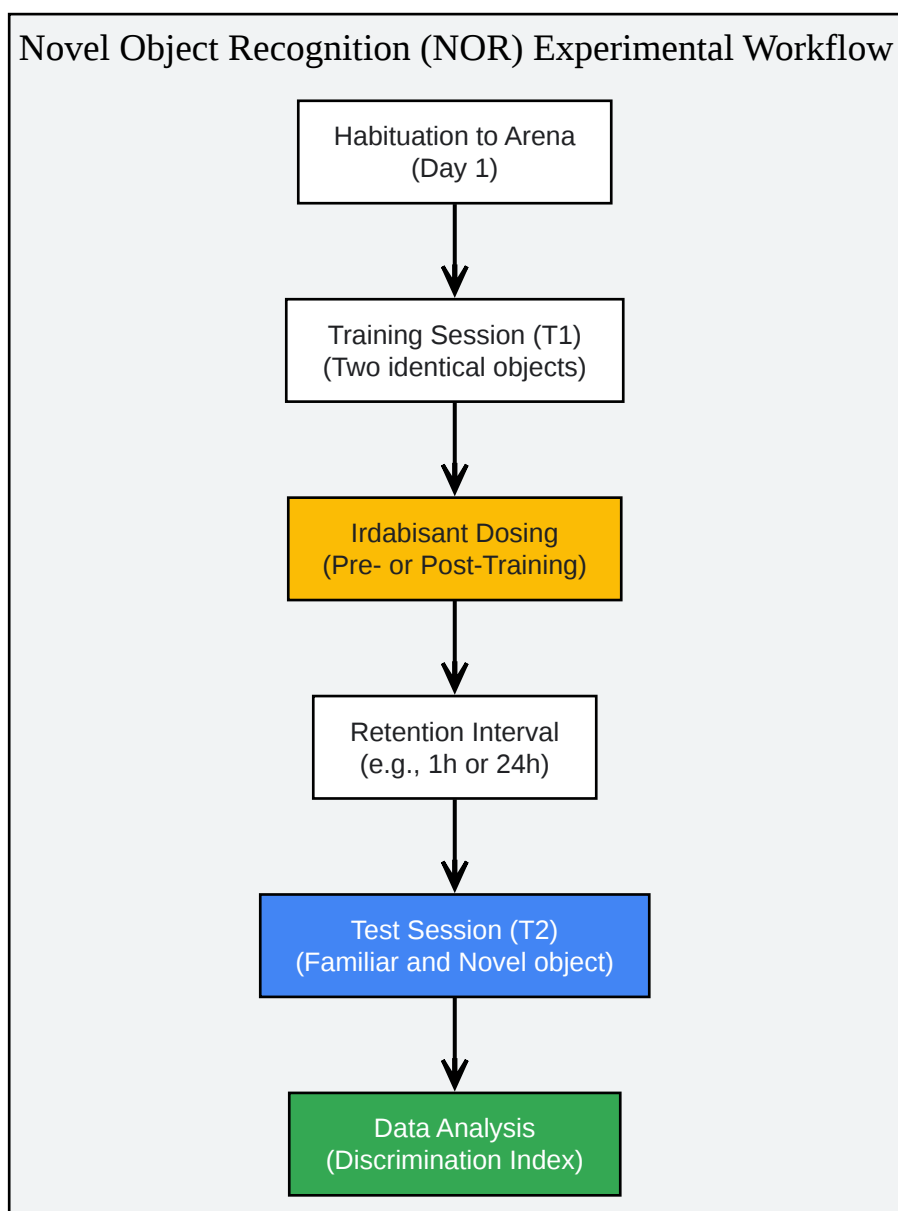
- Acclimation: Allow mice to acclimate to the testing room for at least 30-60 minutes before the experiment begins.
- Drug Administration:
 - Prepare fresh solutions of **Irdabisant Hydrochloride** in the chosen vehicle.
 - Administer Irdabisant (3, 10, or 30 mg/kg) or vehicle via intraperitoneal (i.p.) injection.
 - Allow for a pre-test period (e.g., 30 minutes) for the drug to take effect.
- PPI Test Session:
 - Place a mouse in the startle chamber and allow for a 5-minute acclimation period with background white noise (e.g., 65-70 dB).
 - The test session consists of a series of trials presented in a pseudorandom order:
 - Pulse-alone trials: A strong acoustic stimulus (e.g., 120 dB for 40 ms) to measure the baseline startle response.
 - Prepulse-alone trials: A weak acoustic stimulus (e.g., 74, 78, 82, 86, or 90 dB for 20 ms) that does not elicit a significant startle response.
 - Prepulse-pulse trials: The weak prepulse stimulus is presented shortly before the strong pulse stimulus (e.g., 100 ms inter-stimulus interval).
 - No-stimulus trials: Background noise only, to measure baseline movement.
 - Each trial type should be presented multiple times (e.g., 10 times each).
- Data Analysis:
 - The startle response is measured as the peak amplitude of the motor response to the acoustic stimulus.

- Calculate the percentage of PPI for each prepulse intensity using the following formula:
$$\%PPI = [1 - (\text{startle response on prepulse-pulse trial} / \text{startle response on pulse-alone trial})] \times 100$$

Novel Object Recognition (NOR) Test

The NOR test evaluates recognition memory. While specific data for Irdabisant is lacking, this general protocol can be used for initial investigations.

Experimental Workflow:



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Workflow for the Novel Object Recognition (NOR) test.

Materials:

- **Irdabisant Hydrochloride**
- Vehicle
- Mice (e.g., C57BL/6)
- Open field arena
- A variety of objects that are of similar size but different in shape and texture
- Video recording and analysis software

Procedure:

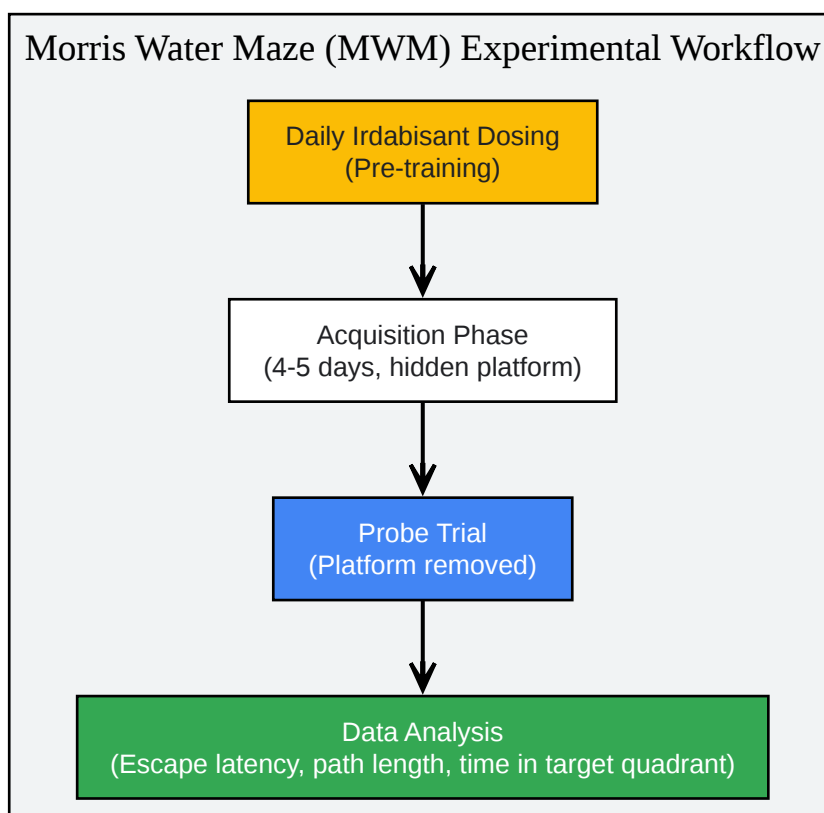
- Habituation (Day 1): Allow each mouse to freely explore the empty open field arena for 5-10 minutes.
- Training (Day 2):
 - Place two identical objects in the arena.
 - Allow the mouse to explore the objects for a set period (e.g., 5-10 minutes).
 - Irdabisant or vehicle can be administered before or after the training session, depending on whether the aim is to study effects on acquisition or consolidation of memory.
- Testing (Day 3):
 - After a retention interval (e.g., 1 hour for short-term memory, 24 hours for long-term memory), place the mouse back in the arena.
 - One of the familiar objects is replaced with a novel object.

- Record the time the mouse spends exploring each object for a set period (e.g., 5 minutes).
- Data Analysis:
 - Calculate the Discrimination Index (DI) using the following formula: $DI = (\text{Time exploring novel object} - \text{Time exploring familiar object}) / (\text{Total time exploring both objects})$
 - A higher DI indicates better recognition memory.

Morris Water Maze (MWM) Test

The MWM test is a widely used assay for spatial learning and memory. The following is a general protocol that can be adapted for use with Irdabisant.

Experimental Workflow:



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References

- 1. CEP-26401 (irdabisant), a potent and selective histamine H₃ receptor antagonist/inverse agonist with cognition-enhancing and wake-promoting activities - PubMed [pubmed.ncbi.nlm.nih.gov]
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